

3-Isopropoxybenzaldehyde: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 3-Isopropoxybenzaldehyde

Cat. No.: B1298940

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Introduction

3-Isopropoxybenzaldehyde is an aromatic aldehyde of interest in organic synthesis, serving as a versatile intermediate in the preparation of more complex molecules for the pharmaceutical and chemical industries. This document provides a detailed overview of its synthesis, physicochemical properties, and safety information, tailored for researchers, scientists, and professionals in drug development.

Physicochemical and Spectroscopic Data

The following tables summarize the key physical, chemical, and spectroscopic properties of **3-Isopropoxybenzaldehyde**.

Table 1: Physicochemical Properties

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₂ O ₂	[1] [2] [3]
Molecular Weight	164.20 g/mol	[1] [2]
CAS Number	75792-33-5	[1] [3] [4] [5]
Appearance	Colorless to light yellow liquid or solid	[4] [6]
Density	1.036 ± 0.06 g/cm ³ (Predicted)	[1] [4]
Boiling Point	256.8 °C at 760 mmHg	[1]
Flash Point	107.5 °C	[1]
Refractive Index	1.529	[1]
Molar Refractivity	48.9 cm ³	[1]
Polar Surface Area	26.3 Å ²	[1]
Storage Temperature	2-8°C under inert gas (Nitrogen or Argon)	[4]

Table 2: Spectroscopic and Analytical Data

Data Type	Value
SMILES String	CC(C)Oc1ccccc(C=O)c1
InChI	1S/C10H12O2/c1-8(2)12-10-5-3-4-9(6-10)7-11/h3-8H,1-2H3
InChI Key	NOBKCEXLDGYYID-UHFFFAOYSA-N

Synthesis of 3-Isopropoxybenzaldehyde

A common and effective method for the synthesis of **3-Isopropoxybenzaldehyde** is through the Williamson ether synthesis, starting from 3-hydroxybenzaldehyde and 2-bromopropane.

Experimental Protocol: Williamson Ether Synthesis

This protocol details the synthesis of **3-Isopropoxybenzaldehyde** from 3-hydroxybenzaldehyde and 2-bromopropane.[\[6\]](#)

Materials:

- 3-hydroxybenzaldehyde
- 2-bromopropane
- Potassium t-butoxide
- Dimethyl sulfoxide (DMSO)
- Ethyl acetate
- Brine
- Magnesium sulfate (MgSO_4)
- Silica gel
- Ether
- Hexanes

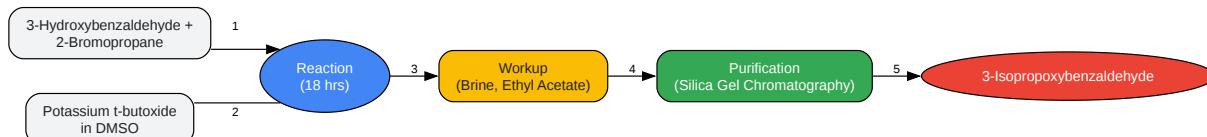
Procedure:

- To a solution of 3-hydroxybenzaldehyde (6.00 g, 49.1 mmol) in DMSO (100 mL), add potassium t-butoxide (6.34 g, 56.5 mmol).
- Stir the resulting mixture for 20 minutes.
- Add 2-bromopropane (7.25 g, 59 mmol) to the reaction mixture.
- Stir the reaction for 18 hours.
- Dilute the reaction mixture with brine (100 mL).

- Extract the aqueous layer with ethyl acetate (3 x 125 mL).
- Combine the organic layers and dry with MgSO₄.
- Concentrate the organic solution.
- Purify the resulting residue by column chromatography on silica gel using an eluent of ether:hexanes (10:90).
- The final product, **3-isopropoxybenzaldehyde**, is obtained as a colorless oil (4.61 g, 57% yield).[6]

Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **3-Isopropoxybenzaldehyde** via the Williamson ether synthesis.



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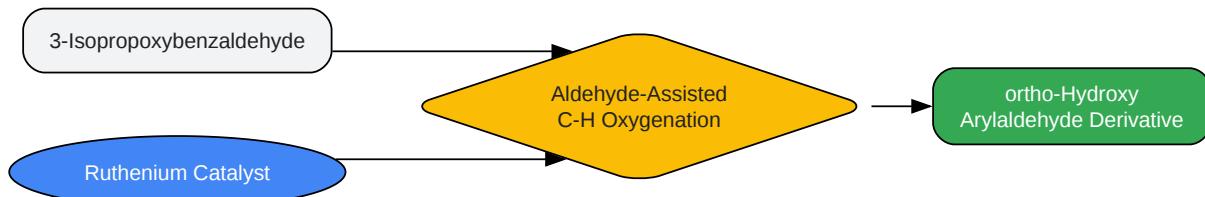
Caption: Workflow for the synthesis of **3-Isopropoxybenzaldehyde**.

Applications in Synthesis

3-Isopropoxybenzaldehyde is a useful building block in organic synthesis. For instance, it has been utilized in the preparation of ortho-hydroxy arylaldehydes through a ruthenium-catalyzed aldehyde-assisted C-H oxygenation reaction.[4]

Logical Relationship of a C-H Oxygenation Reaction

The diagram below outlines the conceptual transformation of **3-Isopropoxybenzaldehyde** into an ortho-hydroxy arylaldehyde derivative.



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